

# Uralenin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Uralenin*

Cat. No.: *B155809*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, potential biological activities, and relevant experimental considerations for the flavanone **Uralenin**.

CAS Number: 139163-17-0

Molecular Formula: C<sub>20</sub>H<sub>20</sub>O<sub>6</sub>

Molecular Weight: 356.372

## Chemical Properties

While specific experimental data for **Uralenin** is limited in publicly available literature, its chemical properties can be inferred from its structure as a prenylated flavanone.

Property	Value/Information	Source
CAS Number	139163-17-0	[1][2][3]
Molecular Formula	C20H20O6	[1][2][3]
Molecular Weight	356.372	[1][2][3]
Melting Point	Not available in cited literature.	
Boiling Point	Not available in cited literature.	
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, DMSO, and ethyl acetate. Limited solubility in water is anticipated.	

## Synthesis and Experimental Protocols

A specific, detailed synthesis protocol for **Uralenin** has not been identified in the surveyed literature. However, the general synthesis of flavanones involves the Claisen-Schmidt condensation of a substituted 2'-hydroxyacetophenone with a substituted benzaldehyde to form a chalcone, followed by cyclization. For **Uralenin**, this would likely involve the reaction of a suitably protected 2',4',6'-trihydroxy-3'-(3-methyl-2-butenyl)acetophenone with a protected 3,4-dihydroxybenzaldehyde.

General Experimental Workflow for Flavanone Synthesis:

Caption: General workflow for the synthesis of flavanones.

## Potential Biological Activities and Signaling Pathways

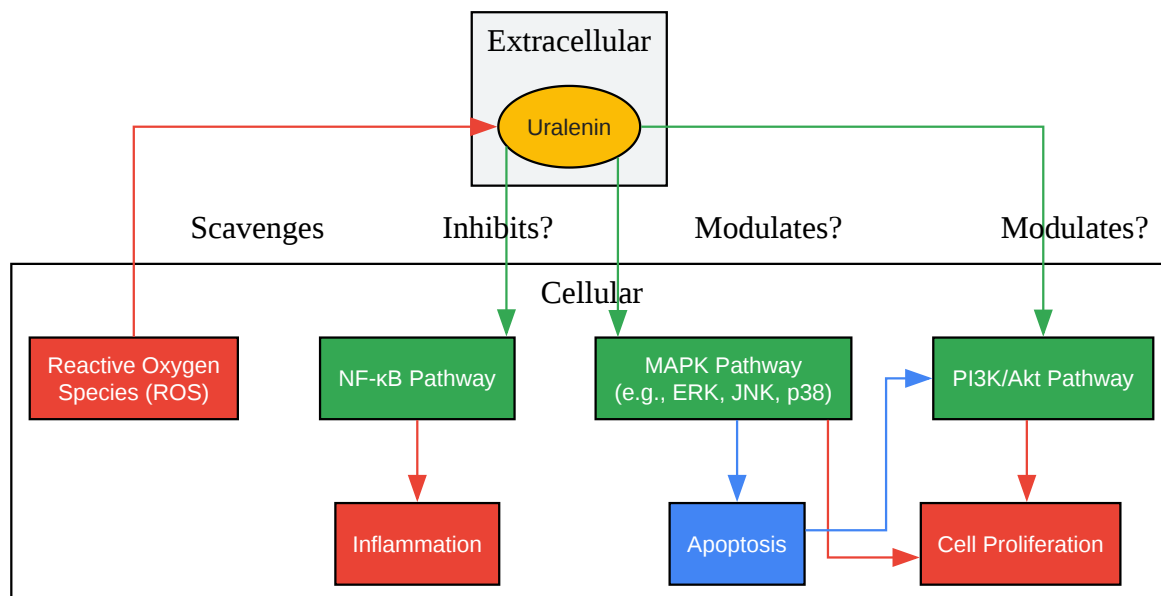
Direct experimental evidence for the biological activity of **Uralenin** is not readily available in the scientific literature. However, based on the activities of structurally similar flavonoids, particularly other prenylated flavanones, **Uralenin** may exhibit a range of biological effects. Flavonoids are well-documented to possess antioxidant, anti-inflammatory, and anticancer properties.

#### Potential Mechanisms of Action:

- **Antioxidant Activity:** Like other flavonoids, **Uralenin** likely possesses antioxidant properties due to its phenolic hydroxyl groups, which can donate a hydrogen atom to scavenge free radicals. The presence of the isoprenyl group may enhance its lipophilicity, potentially allowing for better interaction with cellular membranes and protection against lipid peroxidation.
- **Anti-inflammatory Activity:** Flavonoids can exert anti-inflammatory effects by inhibiting the activity of pro-inflammatory enzymes such as cyclooxygenases (COX) and lipoxygenases (LOX), and by modulating signaling pathways like the NF- $\kappa$ B pathway.
- **Anticancer Activity:** Many flavonoids have been shown to induce apoptosis, inhibit cell proliferation, and prevent angiogenesis in cancer cells. These effects are often mediated through the modulation of various signaling pathways, including those involving MAP kinases, PI3K/Akt, and caspases.

#### Hypothesized Signaling Pathway Involvement:

Given the known activities of similar flavonoids, **Uralenin** could potentially modulate key cellular signaling pathways.



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Caption: Hypothesized signaling pathways potentially modulated by **Uralenin**.

## Future Research Directions

The lack of specific data on **Uralenin** presents a clear opportunity for further research. Key areas for investigation include:

- **Chemical Synthesis and Characterization:** Development and publication of a robust synthesis protocol for **Uralenin**, along with detailed characterization of its physical and chemical properties.
- **In Vitro Biological Screening:** Comprehensive screening of **Uralenin**'s activity across a range of biological assays, including antioxidant capacity, anti-inflammatory effects in relevant cell models (e.g., macrophages), and cytotoxicity against various cancer cell lines.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways affected by **Uralenin** to understand the basis of its biological activities.

- Pharmacokinetic and In Vivo Studies: Following promising in vitro results, investigation of **Uralenin**'s absorption, distribution, metabolism, and excretion (ADME) properties, and evaluation of its efficacy and safety in animal models.

This technical guide serves as a foundational resource for researchers interested in **Uralenin**. While direct experimental data is currently sparse, the information presented, based on the established knowledge of related flavonoid compounds, provides a strong basis for initiating new research into this potentially valuable natural product.

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## References

- 1. scispace.com [scispace.com]
- 2. Design, synthesis, and biological evaluation of hydrazone incorporated 1,2,4-triazines as anticonvulsant agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. criver.com [criver.com]
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